

ATTO 465 Maleimide for Flow Cytometry

Applications: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ATTO 465 maleimid

Cat. No.: B15556988

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Introduction

ATTO 465 is a fluorescent label derived from the well-known dye Acriflavine.[1] It exhibits strong absorption and high fluorescence quantum yield, making it a robust tool for various life science applications, including the labeling of proteins and nucleic acids.[2][3] **ATTO 465 maleimide** is a thiol-reactive derivative of this dye, specifically designed for covalent attachment to sulfhydryl groups, such as those found in cysteine residues of proteins.[2] This reactivity makes it an excellent choice for labeling antibodies for use in flow cytometry, a powerful technique for the multi-parametric analysis of single cells.[4]

Flow cytometry allows for the identification and quantification of cell populations based on their light scattering and fluorescence properties.[4] By conjugating **ATTO 465 maleimide** to an antibody specific for a cell surface antigen, researchers can selectively label and subsequently identify and quantify cells expressing that particular marker. The favorable spectral properties of ATTO 465, with an excitation maximum around 453 nm and an emission maximum around 506 nm, make it compatible with common flow cytometer laser lines, such as the 405 nm or 445 nm lasers.[1]

These application notes provide detailed protocols for the conjugation of **ATTO 465 maleimide** to an antibody and the subsequent use of the labeled antibody for the analysis of live cells by flow cytometry.

Properties of ATTO 465

The optical and physical properties of ATTO 465 are summarized in the table below.

Property	Value	Reference
Excitation Maximum (λ_{ex})	453 nm	[1]
Emission Maximum (λ_{em})	506 nm	[1]
Molar Extinction Coefficient (ϵ_{max})	$7.5 \times 10^4 \text{ M}^{-1} \text{ cm}^{-1}$	[2]
Fluorescence Quantum Yield (η_{fl})	70%	[1]
Fluorescence Lifetime (τ_{fl})	5.0 ns	[1]
Molecular Weight	518 g/mol	[3]
Recommended Laser Line	405 nm or 445 nm	[1]
Common Emission Filter	515/30 nm bandpass	

Experimental Protocols

Part 1: Conjugation of ATTO 465 Maleimide to an Antibody

This protocol describes the steps to covalently link **ATTO 465 maleimide** to a primary antibody. The maleimide group reacts with free sulfhydryl (thiol) groups on the antibody, typically on cysteine residues. If the antibody does not have free thiols, they can be generated by gentle reduction of disulfide bonds.

Materials:

- Purified antibody (1-5 mg) in a suitable buffer (e.g., PBS, pH 7.4)

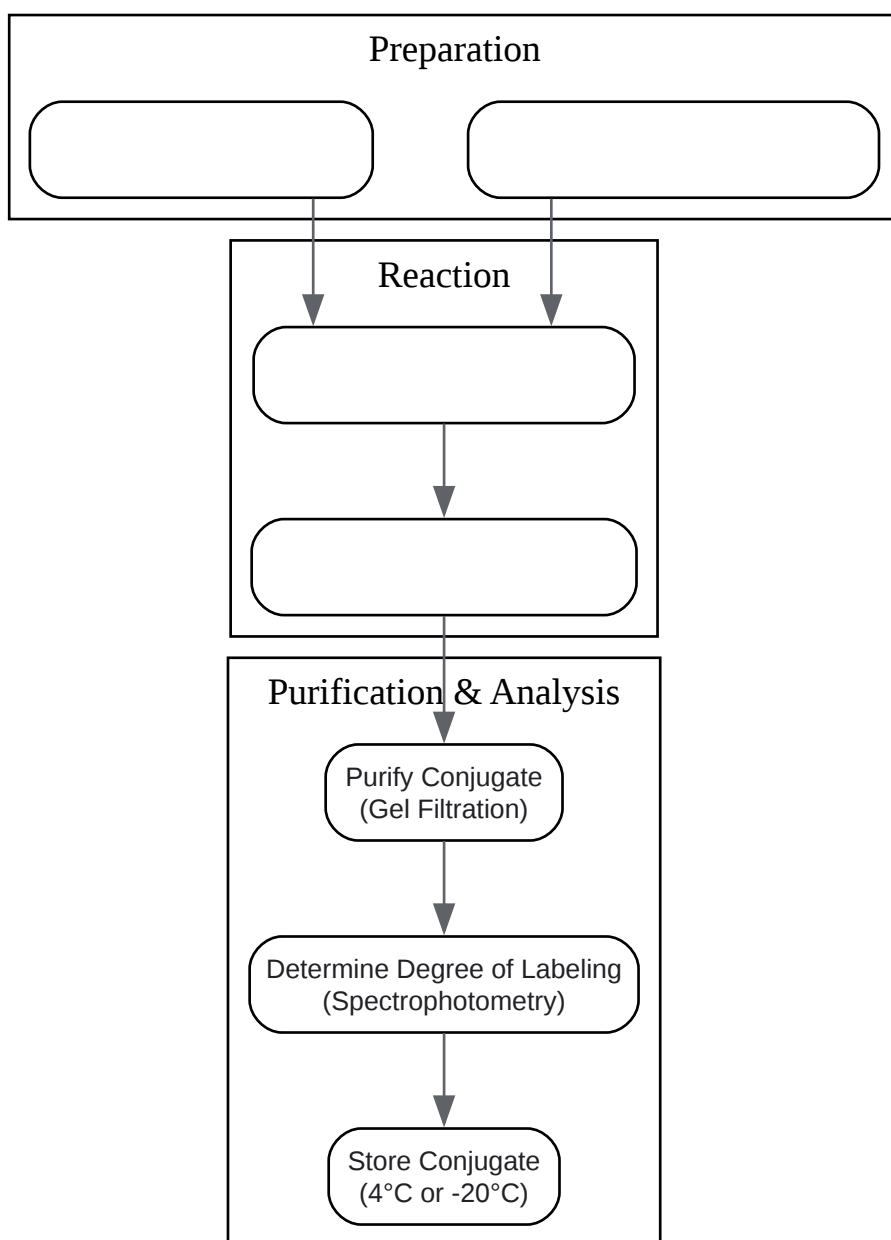
- **ATTO 465 maleimide**
- Anhydrous, amine-free Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Reducing agent (optional): Tris(2-carboxyethyl)phosphine (TCEP) or Dithiothreitol (DTT)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Gel filtration column (e.g., Sephadex G-25)
- Reaction tubes
- Stirring/rocking platform

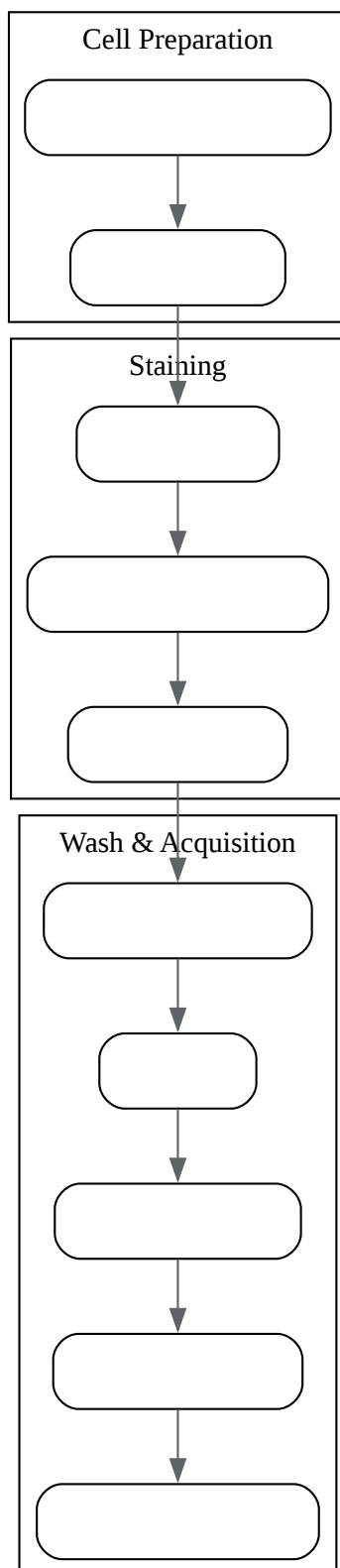
Procedure:

- **Antibody Preparation:**
 - Dissolve 1–5 mg of the antibody in 1 ml of PBS (pH 7.4).^[5]
 - (Optional: Reduction of Disulfide Bonds) If the antibody has no available free thiols, they can be generated by reducing disulfide bonds. Add a 10-fold molar excess of TCEP to the antibody solution and incubate for 30 minutes at room temperature. If using DTT, it must be removed by dialysis before adding the maleimide dye. TCEP does not need to be removed.
- **ATTO 465 Maleimide Stock Solution Preparation:**
 - Immediately before use, dissolve 1.0 mg of **ATTO 465 maleimide** in 50–200 µl of anhydrous, amine-free DMF or DMSO.^[5] The stock solution should be protected from light.
- **Conjugation Reaction:**
 - While gently stirring or rocking the antibody solution, add a 10-20 molar excess of the dissolved **ATTO 465 maleimide**.^[6]

- Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C, protected from light.[6]
- Purification of the Conjugate:
 - Separate the labeled antibody from unreacted dye using a gel filtration column (e.g., Sephadex G-25) pre-equilibrated with PBS (pH 7.4).[5]
 - The first colored band to elute from the column is the antibody-dye conjugate. Slower-moving colored bands represent unbound dye.[5]
 - Collect the fractions containing the labeled antibody.
- Determination of Degree of Labeling (DOL):
 - The DOL, or the average number of dye molecules per antibody, can be determined by measuring the absorbance of the conjugate at 280 nm (for the protein) and at the absorbance maximum of ATTO 465 (453 nm).
 - The concentration of the antibody can be calculated using the following formula: Antibody Concentration (M) = $[A_{280} - (A_{453} * CF)] / \epsilon_{\text{protein}}$ where CF is the correction factor for the dye's absorbance at 280 nm (CF for ATTO 465 is 0.48) and $\epsilon_{\text{protein}}$ is the molar extinction coefficient of the antibody (e.g., ~210,000 M⁻¹cm⁻¹ for IgG).
 - The concentration of the dye is calculated as: Dye Concentration (M) = $A_{453} / \epsilon_{\text{dye}}$ where ϵ_{dye} for ATTO 465 is 75,000 M⁻¹cm⁻¹. [2]
 - The DOL is the ratio of the dye concentration to the antibody concentration. An optimal DOL for flow cytometry is typically between 2 and 5.
- Storage of the Conjugated Antibody:
 - Store the purified antibody-dye conjugate at 4°C, protected from light. For long-term storage, it can be aliquoted and stored at -20°C. Avoid repeated freeze-thaw cycles.

Workflow for Antibody Conjugation





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